

Intramolecular Aza-Michael Addition: A Robust Cyclization Strategy

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Compound of Interest

Compound Name: (4-Methyl-4-(pyridin-3-yl)pyrrolidin-3-yl)methanol

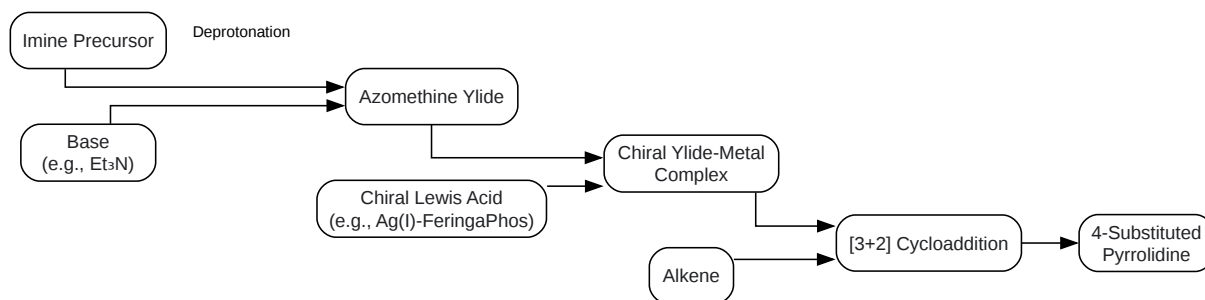
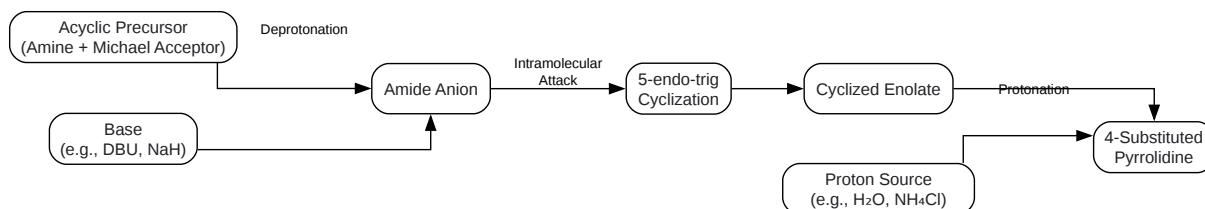
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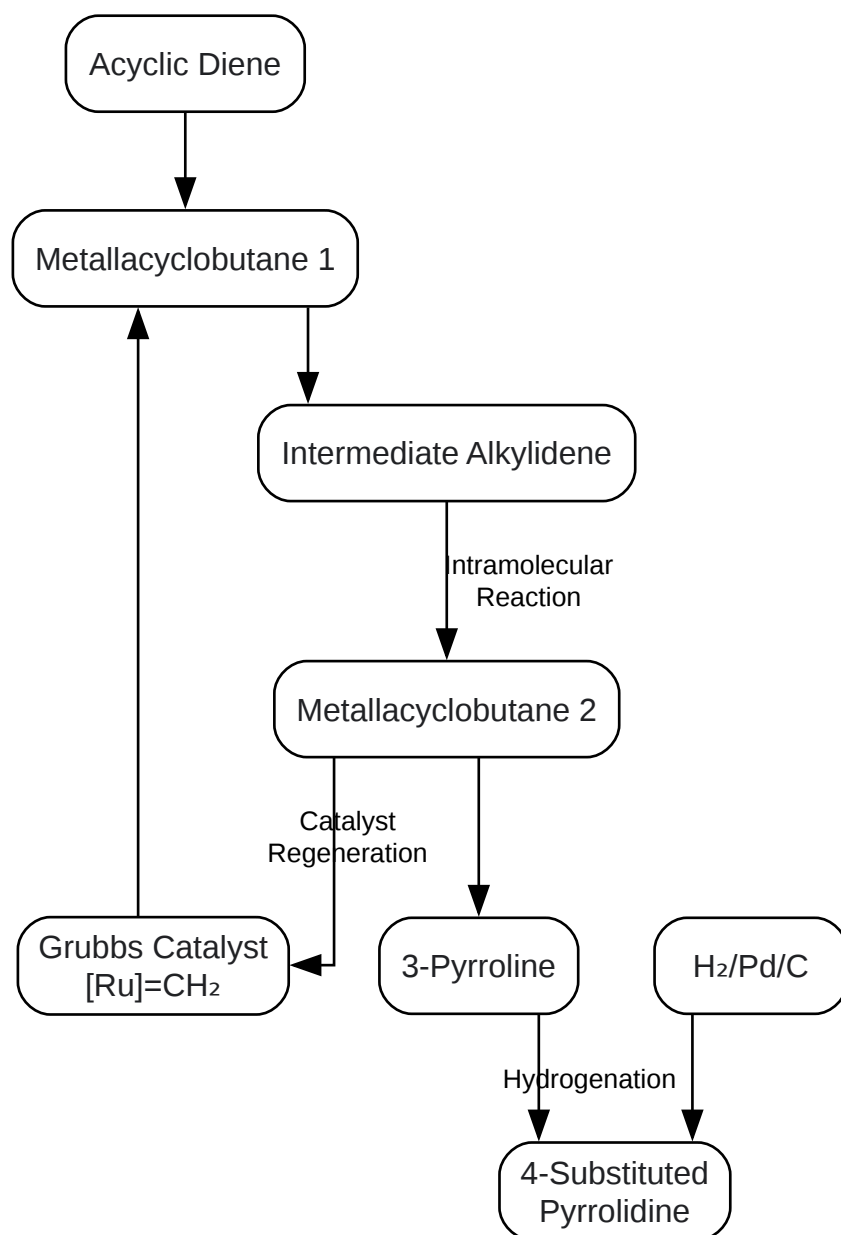
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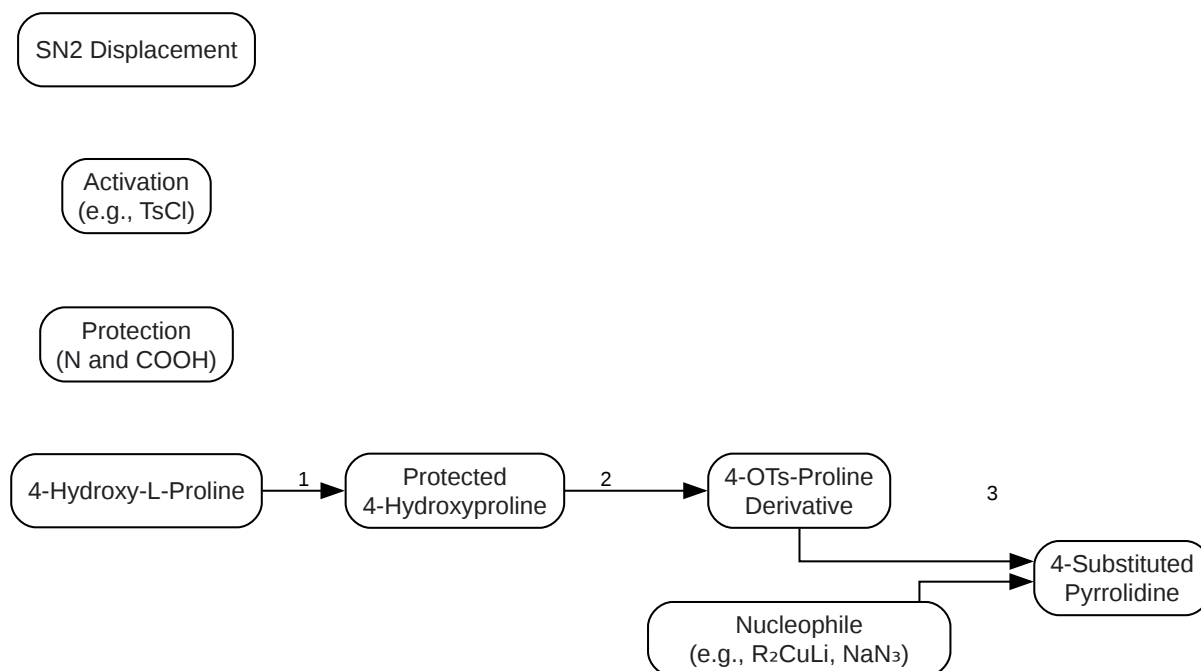
The intramolecular aza-Michael addition is a powerful and reliable method for the construction of the pyrrolidine ring.^[2] This reaction involves the cyclization of a nitrogen nucleophile onto a tethered α,β -unsaturated carbonyl or nitroalkene. The stereochemical outcome of the reaction can often be controlled by the existing stereocenters in the acyclic precursor or by the use of chiral catalysts.^{[3][4]}

Mechanistic Overview

The reaction is typically initiated by the deprotonation of the nitrogen nucleophile (often a carbamate or sulfonamide for moderated reactivity) to form an amide anion. This anion then undergoes a 5-endo-trig cyclization onto the Michael acceptor. The resulting enolate is subsequently protonated to yield the 4-substituted pyrrolidine. The stereoselectivity of the reaction is influenced by the steric and electronic properties of the substituents on the acyclic precursor, which dictate the preferred conformation of the transition state.







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Sources

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